

A Comparative Guide to Dibenzotate Plasticizers in Polyvinyl Chloride (PVC) Formulations

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Compound of Interest

Compound Name: *1,1'-Oxybis-2-propanol dibenzoate*

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Introduction: The Critical Role of Plasticizers in PVC and the Rise of Dibenzoates

Polyvinyl Chloride (PVC), in its unadulterated state, is a rigid and brittle polymer, limiting its utility in applications requiring flexibility. The transformative potential of PVC is unlocked through the incorporation of plasticizers—additives that integrate between PVC polymer chains, disrupting chain-to-chain interactions and imparting flexibility, durability, and processability. For decades, phthalate-based plasticizers dominated the market. However, mounting regulatory pressure and public health concerns have catalyzed a definitive shift towards non-phthalate alternatives.

Among the leading non-phthalate options, dibenzoate esters have emerged as a technically robust and commercially viable class of plasticizers.^[1] Dibenzoates are recognized as high-solvating plasticizers, a characteristic that translates to rapid fusion, lower processing temperatures, and excellent compatibility with the polar PVC matrix.^{[2][3]} This guide presents a comparative study of three key dibenzoate plasticizers, providing researchers and formulators with the objective data and field-proven insights necessary to make informed decisions for their specific applications.

Meet the Candidates: A Structural Overview of Key Dibenzoate Plasticizers

This guide focuses on a comparative analysis of three prominent dibenzoate plasticizers, each possessing a unique molecular architecture that dictates its performance profile in PVC.

- Diethylene Glycol Dibenzoate (DEGDB): A widely used, high-solvating plasticizer known for its efficiency. A key characteristic of DEGDB is its relatively high freezing point, which can present handling challenges in cooler climates and has led to its common use in blends.[1]
- Dipropylene Glycol Dibenzoate (DPGDB): Often blended with DEGDB to depress the freezing point, DPGDB is also a highly compatible and efficient plasticizer in its own right. It is valued for its performance in a range of applications, including resilient flooring and plastisols.[4]
- 1,4-Cyclohexanedimethanol Dibenzoate (DCHMDB): A more novel dibenzoate plasticizer featuring a cycloaliphatic core. This structure imparts unique properties, and it is recognized for its good compatibility with a wide array of polymers beyond PVC.

Below are the chemical structures of these dibenzoate plasticizers, illustrating their distinct molecular frameworks.

1,4-Cyclohexanedimethanol Dibenzoate (DCHMDB)

Dipropylene Glycol Dibenzoate (DPGDB)

Diethylene Glycol Dibenzoate (DEGDB)

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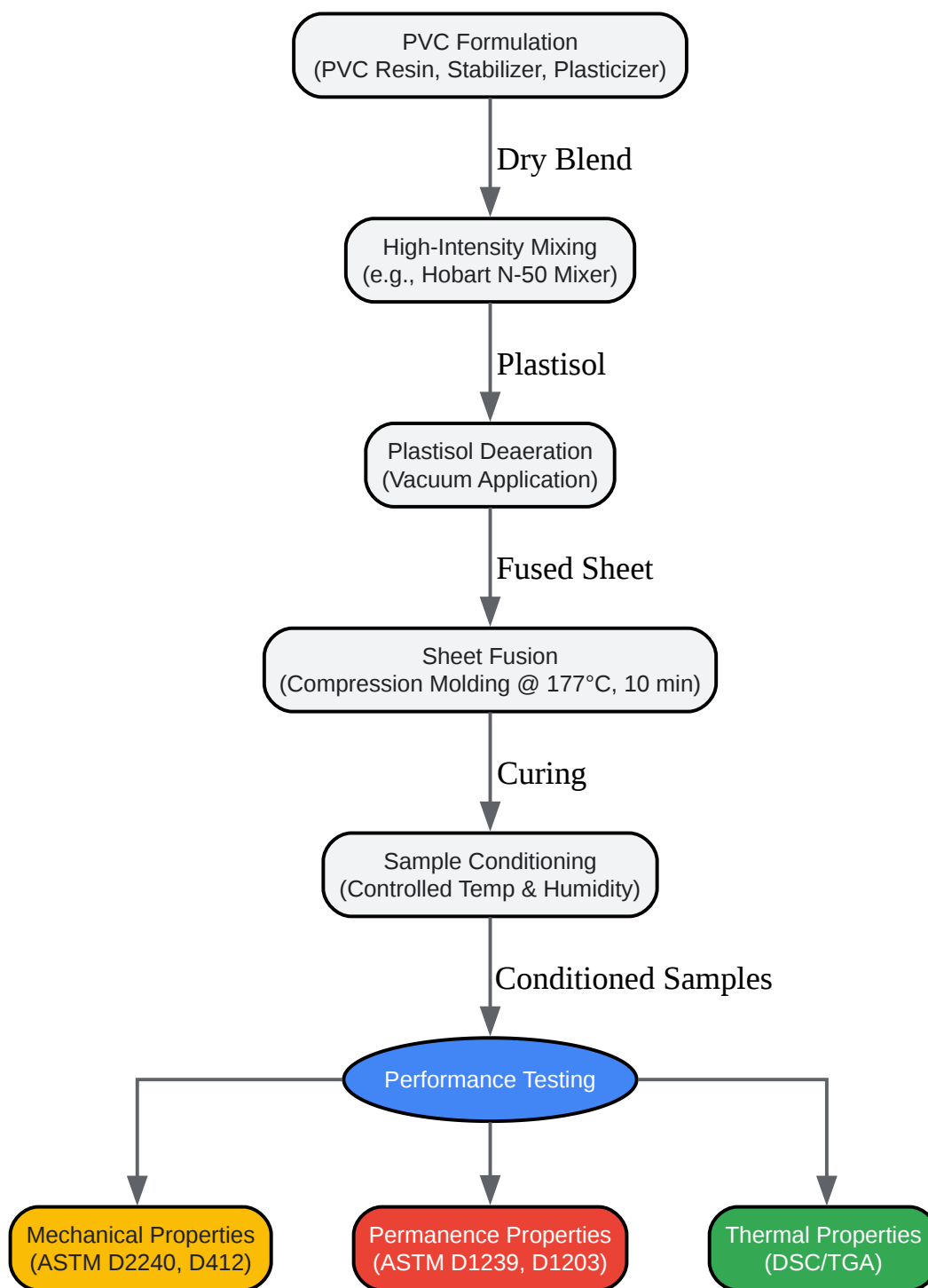
Caption: Chemical structures of the dibenzoate plasticizers under comparison.

Experimental Design and Rationale: A Framework for Objective Comparison

To provide a robust and objective comparison, this guide synthesizes data from studies employing standardized testing methodologies. The causality behind these experimental choices is rooted in their direct correlation to real-world performance attributes of a finished PVC product.

A standard, stabilized PVC formulation serves as the baseline for evaluation. The plasticizers are incorporated at a consistent loading—typically expressed in parts per hundred of resin (phr)—to ensure a direct comparison of their intrinsic properties.

The following experimental workflow is a validated system for preparing and testing plasticized PVC samples, ensuring reproducibility and accuracy.



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Caption: Standardized workflow for the preparation and testing of plasticized PVC samples.

This structured approach ensures that any observed differences in performance can be confidently attributed to the specific dibenzoate plasticizer being evaluated.

Performance Evaluation: A Data-Driven Comparison

The efficacy of a plasticizer is a multidimensional attribute, encompassing its efficiency in softening PVC, its ability to enhance mechanical durability, and its permanence within the polymer matrix over time and under stress. The following tables summarize key performance data for dibenzoate plasticizers in a representative flexible PVC formulation.

Note: The data presented for dibenzoates are based on high-solvating dibenzoate blends, providing a strong proxy for the individual performance of DEGDB and DPGDB. For context, data for common general-purpose (GP) and other non-phthalate plasticizers are included.

Plasticizer Efficiency and Mechanical Properties

Plasticizer efficiency is a measure of how effectively a plasticizer softens PVC, typically quantified by durometer hardness (Shore A). Lower hardness values at the same concentration indicate higher efficiency. Mechanical properties such as tensile strength and elongation are critical indicators of the material's strength and flexibility.

Table 1: Comparison of Mechanical Properties in a Flexible PVC Formulation (70 phr Plasticizer)[5]

Property	Dibenzoate Blend 1	Dibenzoate Blend 2	Propylene Glycol Dibenzoate	DINP	BBP (Phthalate)
Shore A Hardness (10s)	67	66	66	70	65
Tensile Strength (MPa)	18.8	21.3	18.6	17.9	18.8
100% Modulus (MPa)	6.4	7.2	8.5	7.7	6.8
Elongation at Break (%)	390	350	280	390	340

Analysis & Expertise: The dibenzoate systems demonstrate excellent plasticizing efficiency, achieving lower Shore A hardness values compared to the general-purpose plasticizer DINP.[5] This indicates that less dibenzoate may be required to achieve a target softness, offering potential cost-in-use benefits. The tensile strength of the dibenzoate-plasticized PVC is comparable to or greater than the DINP and BBP controls, suggesting robust mechanical integrity.[5] The high elongation at break further confirms the excellent flexibility imparted by these high-solvating plasticizers.[5]

Permanence and Durability

The long-term performance of a plasticized PVC article is critically dependent on the permanence of the plasticizer. Key measures of permanence include resistance to extraction by various liquids and resistance to loss through volatilization at elevated temperatures.

Table 2: Comparative Permanence Properties of Plasticizers in PVC[5]

Property	Dibenzoate Blend 1	Dibenzoate Blend 2	Propylene Glycol Dibenzoate	DINP	BBP (Phthalate)
Extraction in 1% Soapy Water (24h, % loss)	6.2	6.3	3.9	1.6	3.5
Extraction in Peanut Oil (24h, % loss)	1.2	1.4	0.6	5.5	1.4
Activated Charcoal Volatility (7 days @ 70°C, % loss)	9.1	8.8	12.5	2.5	6.1

Analysis & Expertise: The data reveals a key performance trade-off inherent to plasticizer selection. The high-solvating dibenzoates exhibit higher extraction in aqueous solutions compared to the less polar DINP.[5] Conversely, they show markedly superior resistance to

extraction by oils and fats.^[5] This performance profile makes dibenzoates an excellent choice for applications where resistance to fatty or oily substances is paramount. The volatility of the dibenzoates is higher than that of the larger, general-purpose DINP, a typical characteristic of lower molecular weight, high-solvating plasticizers.^[3]^[5] This should be a consideration for applications involving sustained high-temperature exposure.

Discussion and Application-Specific Recommendations

The experimental data clearly illustrates that dibenzoate plasticizers are highly effective, non-phthalate alternatives for flexible PVC. Their high solvating nature leads to efficient processing and excellent mechanical properties.

- For applications requiring superior oil and grease resistance, such as resilient flooring, wall coverings, and certain automotive components, dibenzoate plasticizers like DPGDB and DCHMDB are outstanding candidates. Their low extraction in oils ensures the longevity and integrity of the PVC article.
- DEGDB, while a highly efficient solvator, is often best utilized in blends with DPGDB or other plasticizers to mitigate its higher freezing point, ensuring ease of handling and processing in diverse manufacturing environments.^[1]
- The selection between these dibenzoates will depend on the specific balance of properties required. For instance, where maximum plasticizing efficiency is the primary driver, a blend rich in DEGDB might be favored. Where handling and a broader compatibility profile are key, DPGDB or DCHMDB may be more suitable.

Ultimately, the choice of plasticizer is a balance of performance, cost, and processing considerations. This guide provides the foundational data to empower formulators to navigate these trade-offs with confidence.

Detailed Experimental Protocols

The following protocols are based on established ASTM standards to ensure the validation and reproducibility of the comparative data.

6.1 Hardness Testing (Durometer)

- Standard: ASTM D2240
- Apparatus: Type A Durometer
- Procedure:
 - Condition the fused PVC sheet (minimum 6 mm thickness) for at least 24 hours at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity.
 - Place the specimen on a hard, flat surface.
 - Apply the durometer presser foot to the specimen, ensuring it is parallel to the surface.
 - Apply firm, consistent pressure.
 - Record the hardness reading after a specified time, typically 10 seconds.
 - Perform at least five measurements at different points on the specimen and report the average value.

6.2 Tensile Properties Testing

- Standard: ASTM D412 (Test Method A)
- Apparatus: Universal Testing Machine (UTM) with a suitable load cell.
- Procedure:
 - Cut dumbbell-shaped test specimens (Die C) from the conditioned, fused PVC sheet.
 - Measure the thickness and width of the narrow section of the specimen.
 - Place the specimen into the grips of the UTM, ensuring it is aligned vertically.
 - Separate the grips at a constant rate of 500 mm/min until the specimen ruptures.
 - Record the force and elongation throughout the test.

- Calculate Tensile Strength (at break), 100% Modulus, and Elongation at Break.

6.3 Resistance to Extraction by Liquids

- Standard: ASTM D1239
- Procedure:
 - Cut a specimen of known weight (W1) from the fused PVC sheet.
 - Completely immerse the specimen in the test liquid (e.g., 1% soap solution, peanut oil) in a container.
 - Maintain the container at a specified temperature (e.g., 50°C for soap solution, room temperature for oil) for 24 hours.
 - Remove the specimen, gently wipe it dry, and condition it for 24 hours.
 - Reweigh the specimen (W2).
 - Calculate the percent weight loss: $[(W1 - W2) / W1] * 100$.

6.4 Volatility (Activated Charcoal Method)

- Standard: ASTM D1203
- Procedure:
 - Cut a circular specimen of known weight (W1).
 - Place the specimen in a wire cage and surround it with activated charcoal in a sealed container.
 - Place the container in an oven at a specified temperature (e.g., 70°C) for a set duration (e.g., 24 hours to 28 days).
 - Remove the specimen, cool to room temperature, and reweigh (W2).
 - Calculate the percent weight loss: $[(W1 - W2) / W1] * 100$.

References

- Arendt, W. D., McBride, E. L., & Hanes, R. D. (2014). New Dibenzate Blends for PVC Plasticizers. *Journal of Vinyl and Additive Technology*, 20(2), 137-142. [[Link](#)]
- Scribd. (n.d.). New Dibenzate Plasticizer Blends for PVC Applications. Retrieved from [[Link](#)]
- Bausano. (n.d.). Role of different plasticizers in PVC products. Retrieved from [[Link](#)]
- Erythropel, H. C., et al. (2018). Designing Green Plasticizers: Linear Alkyl Diol Dibenzate Plasticizers and a Thermally Reversible Plasticizer. MDPI. Retrieved from [[Link](#)]
- Healthy Building Network. (n.d.). Phthalate-free Plasticizers in PVC. Retrieved from [[Link](#)]
- Ataman Kimya. (n.d.). DPGDB (DIPROPYLENE GLYCOL DIBENZOATE). Retrieved from [[Link](#)]
- DiVA Portal. (n.d.). Environmentally Friendly Plasticizers for PVC. Retrieved from [[Link](#)]
- National Institutes of Health. (2024). New Biobased Plasticizers for PVC Derived from Saturated Dimerized Fatty Acids. Retrieved from [[Link](#)]
- Goldstab Organics. (n.d.). Phthalate-free plasticizers for flexible PVC. Retrieved from [[Link](#)]
- Google Patents. (n.d.). KR20130105722A - Blends of dibenzate plasticizers.
- ResearchGate. (n.d.). PVC: Production, Properties and Uses. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). How about alternatives to phthalate plasticizers?. Retrieved from [[Link](#)]
- McGill University. (n.d.). Mechanical behaviour of a plasticized PVC subjected to ethanol exposure. Retrieved from [[Link](#)]
- 2017 ERP System. (n.d.). DEGDB:DPGDB 80:20 Technical Datasheet. Retrieved from [[Link](#)]
- Google Patents. (n.d.). US9758637B2 - Blends of dibenzate plasticizers.

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Sources

- [1. KR20130105722A - Blends of dibenzoate plasticizers - Google Patents \[patents.google.com\]](#)
- [2. Role of Plasticizers in PVC Products | Bausano \[bausano.com\]](#)
- [3. Phthalate-free plasticizers | Goldstab Organics Pvt. Ltd. \[goldstab.com\]](#)
- [4. 2017erp.com \[2017erp.com\]](#)
- [5. scribd.com \[scribd.com\]](#)
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